

# Application Notes and Protocols: Total Synthesis of Euchrestaflavanone B

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## Compound of Interest

Compound Name: *Euchrestaflavanone B*

Cat. No.: *B161673*

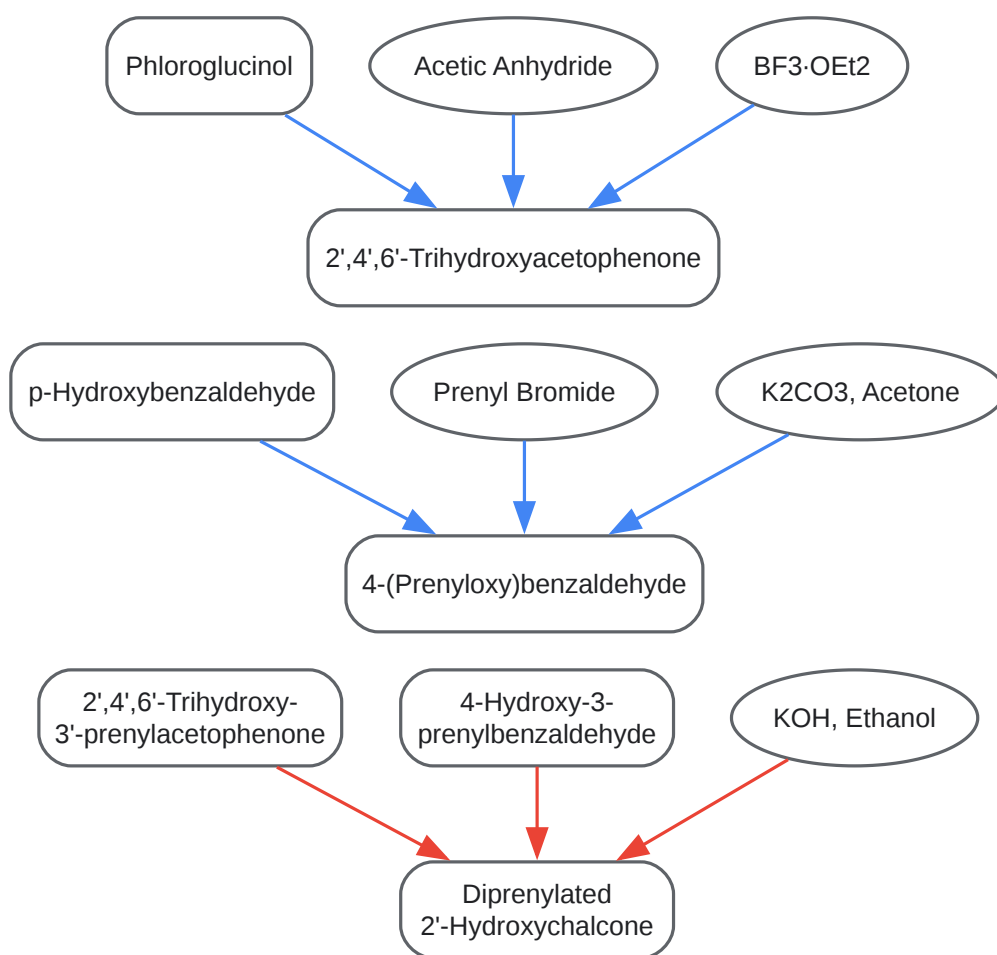
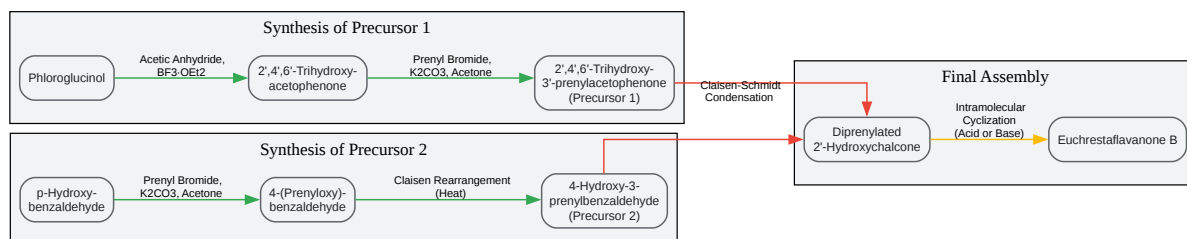
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This document provides a detailed, step-by-step guide for the total synthesis of **Euchrestaflavanone B**, a prenylated flavanone with potential biological activities. The synthesis involves a convergent approach, preparing two key aromatic precursors followed by their condensation and subsequent cyclization.

## Overall Synthetic Scheme

The total synthesis of **Euchrestaflavanone B** is proposed via a four-step sequence starting from commercially available materials. The key transformations include the synthesis of two prenylated aromatic precursors, followed by a Claisen-Schmidt condensation to form a chalcone intermediate, which then undergoes an intramolecular cyclization to yield the final flavanone product.



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